

Essential Safety and Logistical Information for Handling 5-Hydroxy Omeprazole-D3

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Compound of Interest

Compound Name: 5-Hydroxy Omeprazole-D3

Cat. No.: B12410990

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational plans, and disposal procedures for **5-Hydroxy Omeprazole-D3**. Adherence to these protocols is critical for personnel safety and maintaining the integrity of research.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **5-Hydroxy Omeprazole-D3** is not readily available, the SDS for the non-deuterated parent compound, 5-Hydroxy Omeprazole, indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation[1][2]. Deuterated compounds are generally considered to have similar toxicological profiles to their non-deuterated counterparts[3]. Therefore, precautions should be taken accordingly. As an active pharmaceutical ingredient (API), it is crucial to minimize exposure[4][5][6].

Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Equipment	Purpose
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher) or a powered air-purifying respirator (PAPR) for tasks with a higher risk of aerosolization.	To prevent inhalation of the powdered compound, which may cause respiratory irritation[1][2].
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield should be worn in addition to goggles when there is a splash hazard.	To protect eyes from contact with the compound, which can cause serious eye irritation[1][2].
Skin and Body Protection	A lab coat or a disposable coverall (e.g., Tyvek®) to prevent skin contact.[5]	To shield the skin from irritation[1][2]. For highly sensitive production areas, coveralls tested for low linting are recommended[6][7].
Hand Protection	Chemically resistant gloves (e.g., nitrile, latex, or neoprene)[8]. Double-gloving is recommended when handling the neat compound.	To prevent direct skin contact and absorption.

Operational and Handling Plan

Due to the hygroscopic nature of many deuterated compounds and their sensitivity to light and temperature, specific handling procedures are necessary to maintain both chemical and isotopic integrity[9].

Step-by-Step Handling Protocol

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.

- Store the compound in a tightly sealed container, in a cool, dry, and dark place. Recommended storage is often at -20°C or -86°C under an inert atmosphere[10][11].
- To prevent isotopic dilution from atmospheric moisture, store in a desiccator or under an inert gas like argon or nitrogen[9][12].
- Preparation for Use:
 - Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation.
 - All handling of the solid compound should be performed in a certified chemical fume hood, a glove box, or another suitable containment enclosure.
- Weighing and Aliquoting:
 - Use a dedicated, clean weighing vessel and utensils.
 - Handle the solid with care to avoid generating dust.
 - Close the primary container tightly immediately after removing the desired amount.
- Dissolution:
 - Add the solvent to the weighed compound slowly to avoid splashing.
 - If using deuterated solvents for analysis, handle them under an inert atmosphere to prevent moisture absorption[12].
- Use in Experiments:
 - Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
 - When transferring solutions, use appropriate volumetric glassware and techniques to minimize spills and aerosol generation.

Disposal Plan

Dispose of **5-Hydroxy Omeprazole-D3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

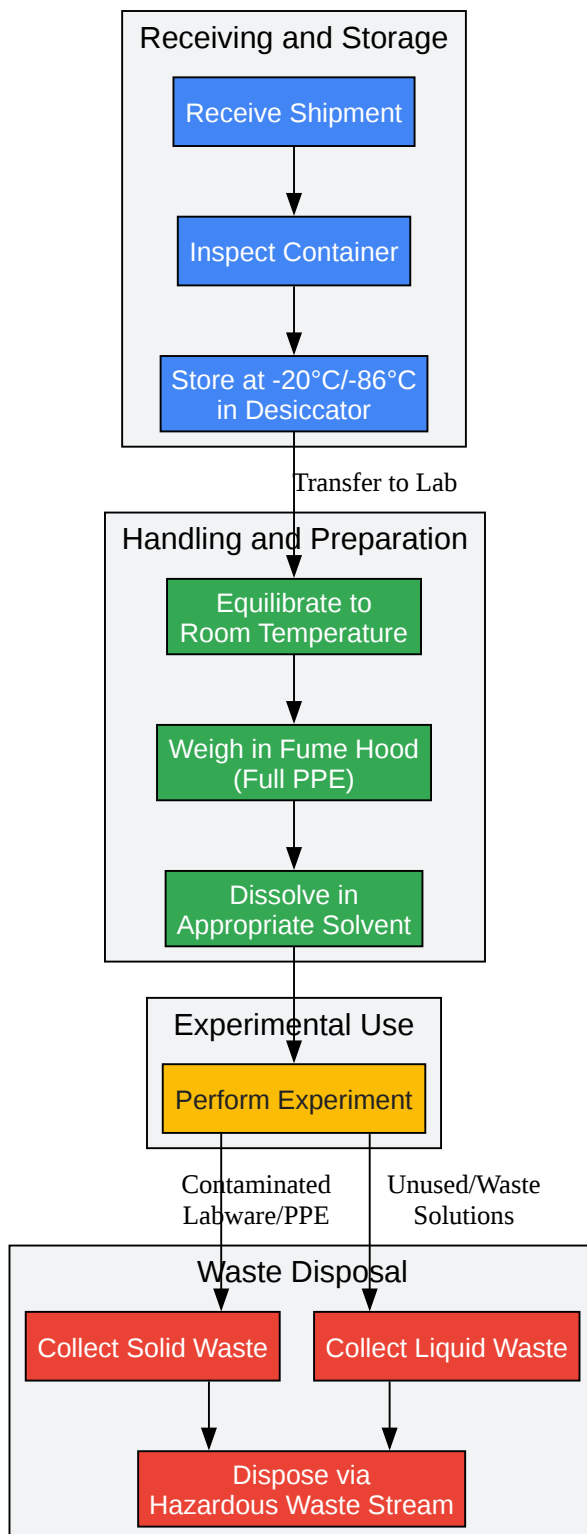
Waste Segregation and Disposal

Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of as hazardous chemical waste. Do not dispose of down the drain or in the regular trash.
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated, labeled hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed bag and dispose of as hazardous waste.
Solutions of 5-Hydroxy Omeprazole-D3	Collect in a labeled, sealed, and chemically compatible hazardous waste container. The container should specify the solvent and the solute.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key stages and safety precautions for handling **5-Hydroxy Omeprazole-D3**.

Safe Handling Workflow for 5-Hydroxy Omeprazole-D3



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Caption: A flowchart outlining the safe handling and disposal of **5-Hydroxy Omeprazole-D3**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. salamandra.net [salamandra.net]
- 4. Pharmaceutical PPE [respirex.com]
- 5. DuPont e-guide explains how to protect workers from the risk of highly potent pharmaceutical ingredients [cleanroomtechnology.com]
- 6. 3mindia.in [3mindia.in]
- 7. 3m.com [3m.com]
- 8. safetyware.com [safetyware.com]
- 9. benchchem.com [benchchem.com]
- 10. 5-Hydroxy Omeprazole-d3 Sodium Salt | LGC Standards [lgcstandards.com]
- 11. bocsci.com [bocsci.com]
- 12. benchchem.com [benchchem.com]
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